

# Technical Support Center: C-C Coupling with 2-Bromo-1,3-diisopropylbenzene

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## Compound of Interest

Compound Name: 2-Bromo-1,3-diisopropylbenzene

Cat. No.: B1280823

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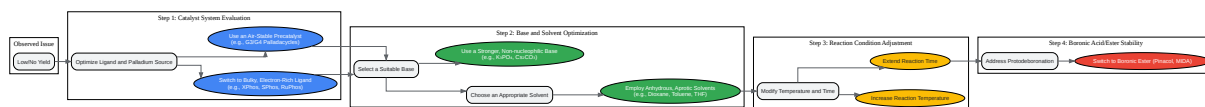
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to enhance the reactivity of the sterically hindered substrate, **2-Bromo-1,3-diisopropylbenzene**, in C-C coupling reactions.

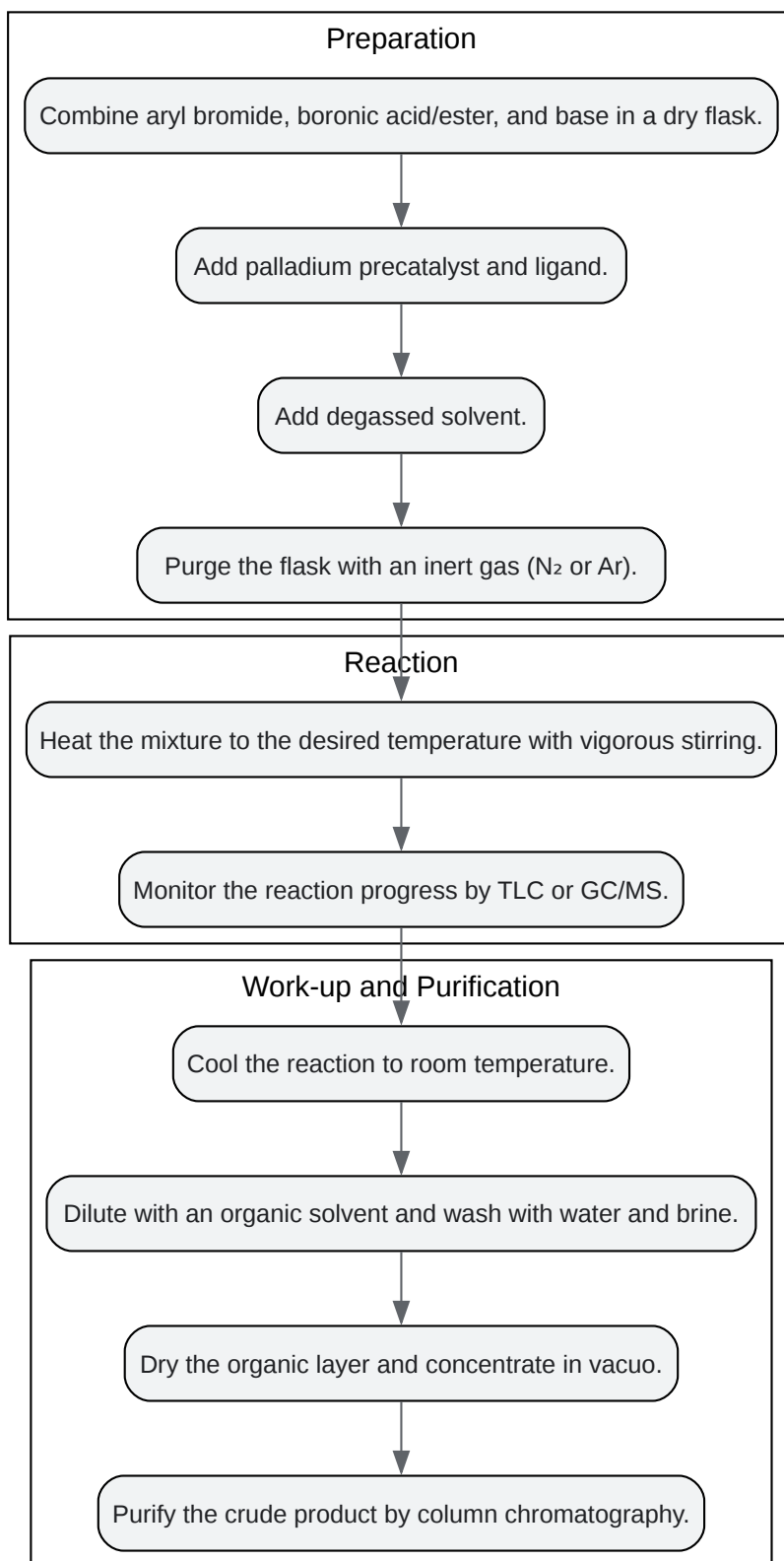
## Troubleshooting Guides

### Issue 1: Low to No Product Yield in Suzuki-Miyaura Coupling

When experiencing low or no yield in the Suzuki-Miyaura coupling of **2-Bromo-1,3-diisopropylbenzene**, a systematic approach to troubleshooting is crucial. The significant steric hindrance from the two isopropyl groups flanking the bromine atom often impedes both the oxidative addition and reductive elimination steps of the catalytic cycle.

Troubleshooting Workflow:





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